

# Application Notes and Protocols for AKI603 In Vitro

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## Compound of Interest

Compound Name: AKI603  
Cat. No.: B15585288

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## For Researchers, Scientists, and Drug Development Professionals

Introduction:

**AKI603** is a potent and selective small molecule inhibitor of Aurora kinase A (AurA), a key regulator of mitotic progression.<sup>[1][2][3]</sup> It has demonstrated significant anti-proliferative activity in various cancer cell lines, particularly in leukemia and breast cancer.<sup>[1][2]</sup> Notably, **AKI603** has been developed to overcome resistance to existing cancer therapies, such as the resistance mediated by the BCR-ABL-T315I mutation in chronic myeloid leukemia (CML).<sup>[1][4][5][6]</sup> These application notes provide detailed protocols for the in vitro use of **AKI603** in cancer cell culture experiments to study its effects on cell proliferation, cell cycle, and relevant signaling pathways.

## Data Presentation

Table 1: IC50 Values of **AKI603** in Various Cancer Cell Lines

Cell Line	Cancer Type	IC50 (μM)	Assay Method
SUM149	Inflammatory Breast Cancer	2.04	Not Specified
BT549	Triple-Negative Breast Cancer	0.86	Not Specified
MCF-7	Estrogen-Positive Breast Cancer	0.97	Not Specified
MCF-7-Epi	Epirubicin-Resistant Breast Cancer	21.01	Not Specified
Sk-br-3	HER2-Positive Breast Cancer	0.73	Not Specified
MDA-MB-231	Triple-Negative Breast Cancer	3.49	Not Specified
MDA-MB-453	Triple-Negative Breast Cancer	0.18	MTT Assay
MDA-MB-453	Triple-Negative Breast Cancer	0.19	Cell Counting
MDA-MB-468	Triple-Negative Breast Cancer	0.15	MTT Assay
MDA-MB-468	Triple-Negative Breast Cancer	0.17	Cell Counting
NB4	Acute Promyelocytic Leukemia	Not Specified	Not Specified
K562	Chronic Myeloid Leukemia	Not Specified	Not Specified
Jurkat	Acute T-cell Leukemia	Not Specified	Not Specified
KBM5	Chronic Myeloid Leukemia	Not Specified	Not Specified

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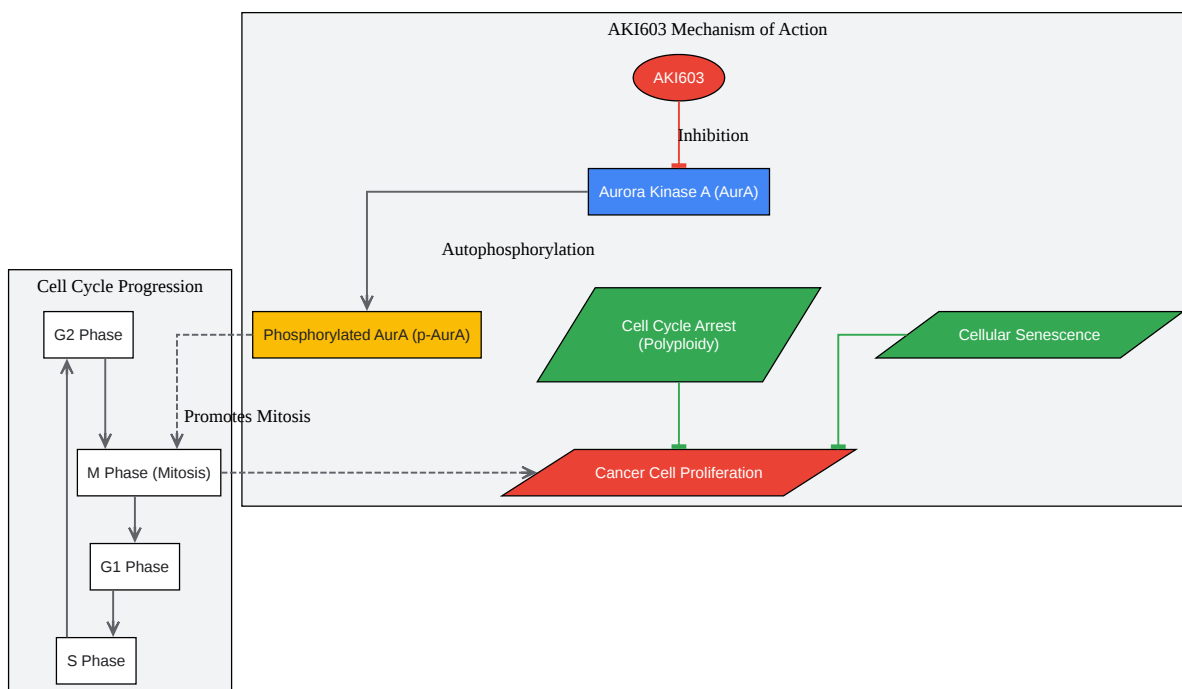
KBM5-T315I	Imatinib-Resistant CML	Not Specified	Not Specified
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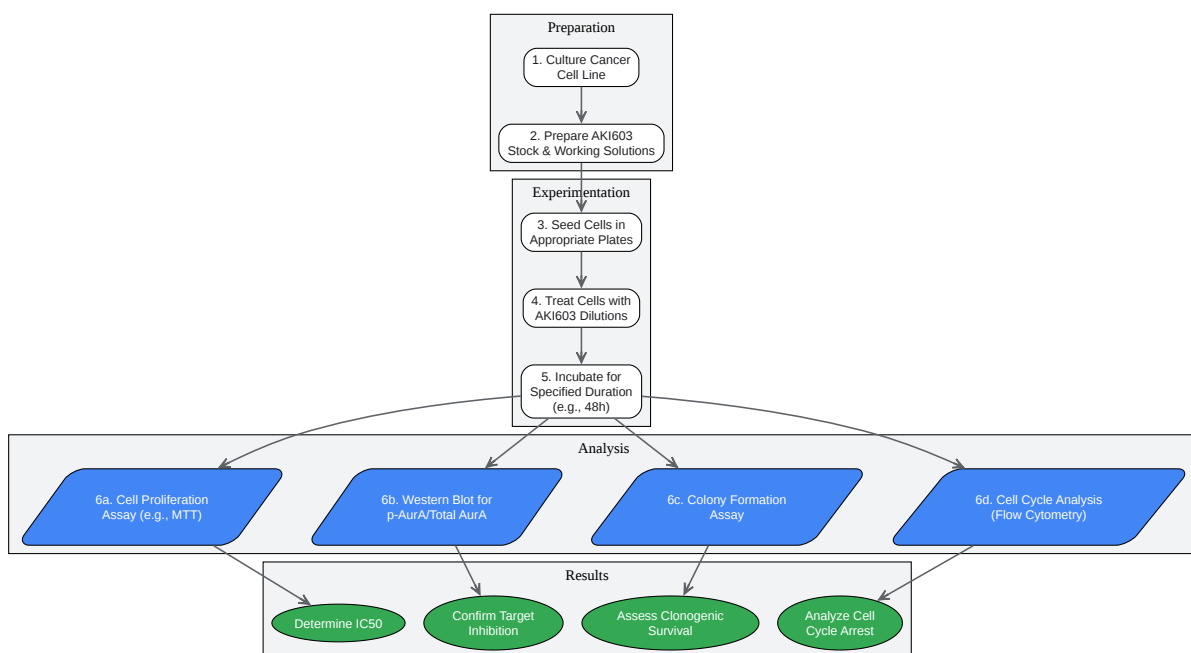
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Data compiled from multiple sources.[\[1\]](#)[\[2\]](#)

## Signaling Pathway

**AKI603** functions by inhibiting Aurora kinase A (AurA), a serine/threonine kinase that plays a critical role in cell division. AurA is involved in centrosome maturation, spindle assembly, and cytokinesis. Overexpression of AurA is common in many cancers and is associated with poor prognosis. **AKI603**'s inhibition of AurA leads to cell cycle arrest, often resulting in polyploidy, and can induce cellular senescence.[\[1\]](#)[\[4\]](#)[\[5\]](#)





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